

# Octylamine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Octylamine

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An in-depth exploration of the chemical properties, synthesis, and multifaceted applications of the primary aliphatic amine, **octylamine**.

## Introduction

**Octylamine**, also known as 1-aminooctane, is a primary aliphatic amine that serves as a versatile building block and functional reagent in numerous chemical and pharmaceutical applications.<sup>[1][2]</sup> Its unique combination of a hydrophobic octyl chain and a reactive primary amine group imparts surfactant properties and makes it a key intermediate in the synthesis of a wide array of more complex molecules.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of **octylamine**, focusing on its chemical and physical properties, established synthesis protocols, and significant applications in drug development, corrosion inhibition, and nanotechnology.

## Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical and spectroscopic properties of **octylamine** is fundamental for its effective application in research and development.

## Physicochemical Properties

**Octylamine** is a colorless to pale yellow liquid with a characteristic ammonia-like odor.<sup>[4][5]</sup> It is sparingly soluble in water but miscible with many organic solvents.<sup>[4][6]</sup> Key physicochemical

data are summarized in Table 1.

Table 1: Physicochemical Properties of **Octylamine**

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N	[7]
Molecular Weight	129.24 g/mol	[7][8]
CAS Number	111-86-4	[7]
Appearance	Clear to pale yellow liquid	[4][5]
Odor	Ammonia-like	[4][5]
Melting Point	-5 to -1 °C	[5][7][9]
Boiling Point	175-177 °C	[5][9][10]
Density	0.782 g/mL at 25 °C	[5][7][9]
Vapor Pressure	1 mmHg at 20 °C	[7][9]
Refractive Index (n <sub>20/D</sub> )	1.429	[5][9]
pKa	10.65 at 25 °C	[4][9]
Water Solubility	0.2 - 0.32 g/L at 25 °C	[4][9]
LogP	3.00590 - 3.46	[11]
Flash Point	60 - 62.8 °C (145 °F)	[11]
Autoignition Temperature	265 °C	[12]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **octylamine**.

Table 2: Spectroscopic Data of **Octylamine**

Technique	Key Features and Observations	Reference(s)
$^1\text{H}$ NMR	Spectrum available in $\text{CDCl}_3$ . Expected signals include a triplet for the terminal methyl group, multiplets for the methylene groups, and a broad singlet for the amine protons.	[4][13]
$^{13}\text{C}$ NMR	Spectrum available in $\text{CDCl}_3$ . Expected to show distinct signals for each of the eight carbon atoms in the alkyl chain.	[4][14]
Infrared (IR) Spectroscopy	Spectra available as a liquid film and in $\text{CCl}_4$ solution. Characteristic peaks include N-H stretching vibrations for the primary amine group.	[4][14][15]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectrum available. The molecular ion peak is expected at $m/z$ 129.	[4][8][16]
Raman Spectroscopy	Spectrum available.	[4][14]

## Synthesis of Octylamine

Several synthetic routes to **octylamine** have been established, with the choice of method often depending on the starting materials, desired scale, and economic considerations.

## Catalytic Amination of n-Octanol

The catalytic amination of n-octanol with ammonia is a common industrial method for producing **octylamine**. [17][18] This process typically involves high temperatures and pressures in the

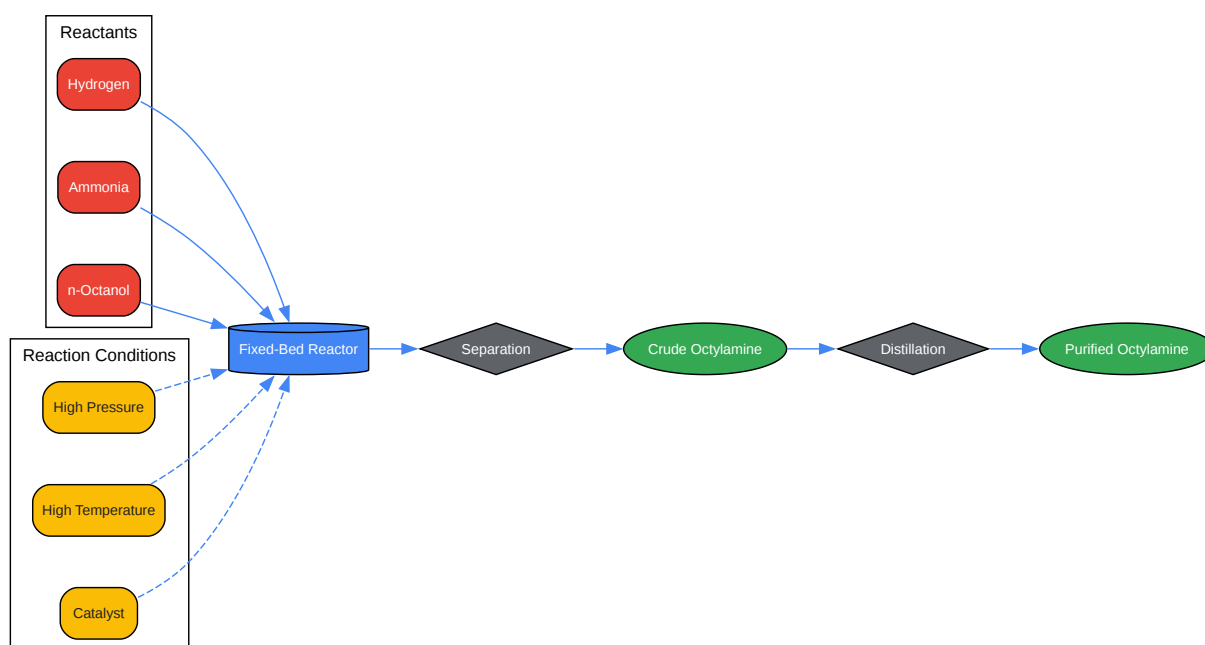
presence of a suitable catalyst.

Materials:

- n-Octanol
- Liquid ammonia
- Hydrogen gas
- Catalyst (e.g., Copper-Chromium on Alumina support with promoters like Fe, Sn, Zn)[17][19]
- High-pressure fixed-bed reactor

Procedure:

- The fixed-bed reactor is packed with the catalyst.
- The catalyst is activated by passing hydrogen gas at an elevated temperature (e.g., 160 °C). [17][19]
- The reactor is brought to the desired reaction temperature (e.g., 120-250 °C) and pressure (e.g., 0.5-2 MPa).[19]
- n-Octanol is continuously fed into the reactor using a high-pressure pump.[17][19]
- Liquid ammonia is fed into the reactor, often in stages, at a specific molar ratio to n-octanol (e.g., 4:1 to 10:1).[17][19]
- Hydrogen is introduced as an auxiliary gas.[17][19]
- The reaction mixture is passed through the catalyst bed.
- The product stream is cooled, and the crude **octylamine** is collected after separating the excess ammonia and hydrogen in a gas-liquid separator.[17]
- The crude product can be purified by distillation.



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### Catalytic Amination of n-Octanol Workflow

## Synthesis from 1-Bromooctane

For laboratory-scale synthesis, **octylamine** can be prepared from 1-bromooctane via methods such as the Gabriel synthesis or through an azide intermediate.<sup>[20]</sup>

This two-step method involves the conversion of 1-bromooctane to 1-octyl azide, followed by its reduction.

### Step 1: Synthesis of 1-Octyl Azide Materials:

- 1-Bromooctane
- Sodium azide ( $\text{NaN}_3$ )
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Water
- Brine

### Procedure:

- In a round-bottom flask, dissolve 1-bromooctane (1.0 eq) in DMF.
- Add sodium azide (1.5 eq) to the solution. Caution: Sodium azide is highly toxic.
- Heat the mixture (e.g., to 60-70 °C) and stir for 12-24 hours.
- After cooling, pour the mixture into a separatory funnel with water.
- Extract the aqueous layer with diethyl ether.
- Wash the combined organic extracts with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude 1-octyl azide.[\[20\]](#)

### Step 2: Reduction of 1-Octyl Azide to **Octylamine** Materials:

- Crude 1-octyl azide
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether or tetrahydrofuran (THF)

#### Procedure:

- In a dry three-necked flask under an inert atmosphere, prepare a suspension of  $\text{LiAlH}_4$  (1.5 eq) in anhydrous diethyl ether or THF. Caution:  $\text{LiAlH}_4$  reacts violently with water.
- Dissolve the crude 1-octyl azide (1.0 eq) in the same anhydrous solvent and add it dropwise to the  $\text{LiAlH}_4$  suspension.
- After the addition is complete, the reaction can be gently refluxed to ensure completion.
- Carefully quench the reaction by the sequential slow addition of water, followed by a sodium hydroxide solution.
- Filter the resulting salts and wash them with the solvent.
- The filtrate contains the **octylamine**, which can be isolated by removing the solvent and purified by distillation.

## Applications in Drug Development and Chemical Synthesis

**Octylamine** is a valuable intermediate in the synthesis of various pharmaceuticals and other specialty chemicals.

### Pharmaceutical Intermediates

**Octylamine** is used in the preparation of active pharmaceutical ingredients. For instance, it is a reactant in the synthesis of 2H-indazoles and 1H-indazolones, which are investigated as myeloperoxidase (MPO) inhibitors.<sup>[5][6]</sup> It is also reportedly used as an intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) naproxen.

### Synthesis of Fungicides

In the agrochemical industry, **octylamine** is a precursor for the synthesis of fungicides, such as N-octylisothiazolinone.

### Other Chemical Syntheses

**Octylamine** is also utilized in the synthesis of:

- Amphiphilic copolymers for rendering quantum dots water-soluble.[\[5\]](#)
- 2-cyano-N-octylacetamide by reaction with ethyl cyanoacetate.[\[5\]](#)

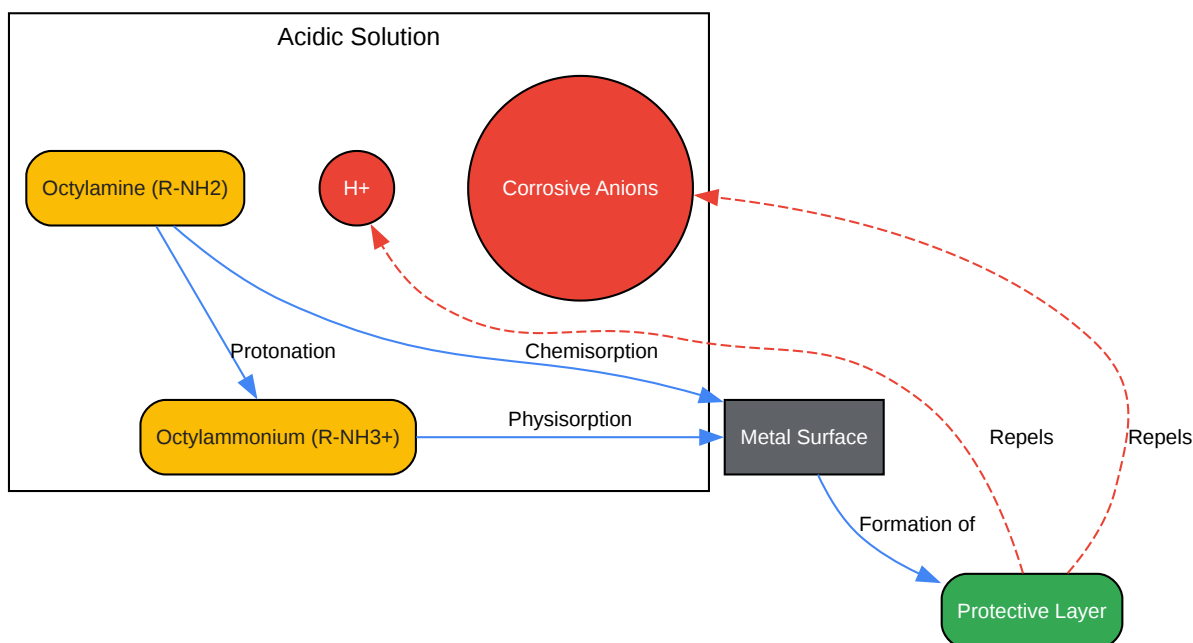
## Role in Corrosion Inhibition

Aliphatic amines, including **octylamine**, are effective corrosion inhibitors for metals, particularly mild steel in acidic environments.[\[21\]](#)

## Mechanism of Action

The corrosion inhibition by **octylamine** is attributed to its adsorption onto the metal surface. The nitrogen atom, with its lone pair of electrons, acts as the active center for this adsorption. [\[21\]](#) In acidic solutions, the amine is protonated, and the resulting octylammonium cations can be electrostatically attracted to the negatively charged metal surface (physisorption). Additionally, direct interaction between the nitrogen lone pair and the vacant d-orbitals of the metal atoms can lead to chemisorption. The hydrophobic octyl chain then forms a protective layer that repels corrosive species from the metal surface.[\[1\]](#)





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### Mechanism of Corrosion Inhibition by **Octylamine**

## Application in Nanoparticle Synthesis

**Octylamine** plays a crucial role in the synthesis of various nanoparticles, where it can function as a reducing agent, a capping agent, or a solvent.[22][23][24]

## Role as a Reducing and Capping Agent

In the synthesis of silver nanoparticles, for example, **octylamine** can reduce silver ions to metallic silver while simultaneously capping the newly formed nanoparticles.[23][24][25] The amine group coordinates to the nanoparticle surface, and the octyl chains provide steric hindrance, preventing aggregation and controlling the particle size and stability.[26]

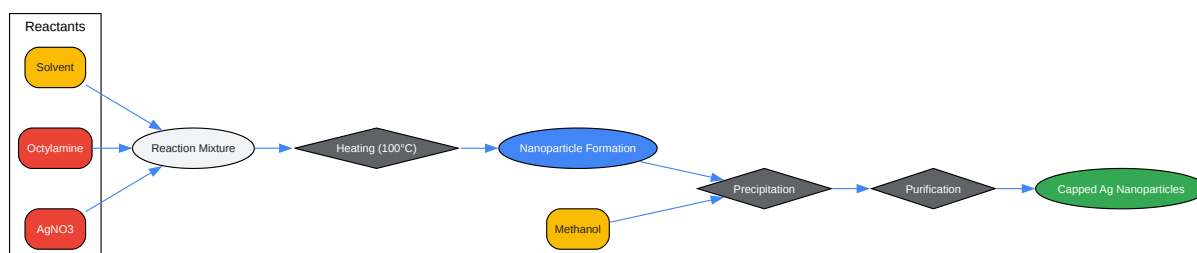
Materials:

- Silver nitrate ( $AgNO_3$ )

- **Octylamine**
- Toluene or Benzene
- Methanol

Procedure:

- In a round-bottom flask equipped with a condenser, dissolve silver nitrate (e.g., 1 mM) in toluene or benzene.[23]
- Add **octylamine** to the solution.[23]
- Heat the mixture to 100 °C with constant stirring. The color of the solution will change, indicating the formation of silver nanoparticles.[23]
- The reaction progress can be monitored over time by observing the color change and analyzing aliquots using UV-Vis spectroscopy.[23]
- After the desired reaction time, cool the solution to room temperature.
- Add methanol to precipitate the **octylamine**-capped silver nanoparticles.[23]
- The nanoparticles can be purified by centrifugation and washing with methanol.[23]



[Click to download full resolution via product page](#)Workflow for Synthesis of **Octylamine**-Capped Silver Nanoparticles

## Safety and Handling

**Octylamine** is a corrosive and flammable substance that can cause severe skin burns and eye damage.[4] It is also toxic if swallowed, inhaled, or in contact with skin.[4] Therefore, it should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood. It is incompatible with strong oxidizing agents and acids.[4][6]

## Conclusion

**Octylamine** is a primary aliphatic amine with significant utility in various scientific and industrial fields. Its well-defined chemical and physical properties, coupled with established synthetic methodologies, make it a reliable and versatile chemical intermediate. For researchers, scientists, and drug development professionals, a comprehensive understanding of **octylamine**'s characteristics and applications is essential for leveraging its full potential in the development of new materials, pharmaceuticals, and technologies.

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- To cite this document: BenchChem. [Octylamine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049996#octylamine-as-a-primary-aliphatic-amine]

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